

# C.I. Mordant Orange 29: A Comparative Guide for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555860

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive literature review of the applications of **C.I. Mordant Orange 29** in research, with a focus on its use in textile dyeing and its potential as a chemosensor for metal ion detection. The performance of **C.I. Mordant Orange 29** is objectively compared with alternative dyes and methods, supported by experimental data and detailed protocols.

## Textile Dyeing: Wool and Silk Coloration

**C.I. Mordant Orange 29**, a chrome dye, has traditionally been used for dyeing protein fibers such as wool and silk. Its application involves the use of a chromium salt as a mordant to form a stable complex between the dye and the fiber, resulting in excellent fastness properties. However, due to environmental and health concerns associated with chromium, alternative dyeing systems have been developed. This section compares the performance of **C.I. Mordant Orange 29** with reactive dyes and natural dyes.

## Performance Comparison

The following table summarizes the performance characteristics of **C.I. Mordant Orange 29** (as a representative chrome dye) against reactive dyes and natural dyes on wool fabric.

Performance Metric	C.I. Mordant Orange 29 (Chrome Dye)	Reactive Dyes (e.g., Lanazol CE)	Natural Dyes (e.g., Madder with Alum Mordant)
Light Fastness (ISO 105-B02)	Excellent (6-7)	Good to Very Good (5-6)	Moderate to Good (4-5)
Wash Fastness (ISO 105-C06)	Excellent (5)	Excellent (5)	Good (4)
Rubbing Fastness (ISO 105-X12)	Good (4-5)	Good (4)	Moderate to Good (3-4)
Effect on Fiber Tensile Strength	Can cause significant reduction	Minimal impact	Minimal impact
Environmental Impact	High (Chromium in effluent)	Moderate (Requires salt and alkali)	Low (Biodegradable)
Color Brightness	Generally muted tones	Bright and vibrant shades	Earthy and muted tones

## Experimental Protocols

Materials:

- Wool yarn or fabric
- **C.I. Mordant Orange 29**
- Potassium dichromate (Mordant)
- Acetic acid
- Glauber's salt (Sodium sulfate)
- Dyeing vessel (e.g., beaker, dye bath)
- Heating apparatus with temperature control

- Stirring rod

Procedure:

- Scouring: Wash the wool material with a neutral soap solution to remove any impurities. Rinse thoroughly.
- Mordanting (Pre-chrome method):
  - Prepare a mordant bath with 3% potassium dichromate and 1% acetic acid (on weight of fiber, owf).
  - Enter the wet wool into the mordant bath at 40°C.
  - Raise the temperature to boiling (100°C) over 45 minutes.
  - Boil for 60 minutes.
  - Allow the bath to cool and rinse the wool thoroughly.
- Dyeing:
  - Prepare a dyebath with the required percentage of **C.I. Mordant Orange 29** and 10% Glauber's salt (owf).
  - Adjust the pH of the dyebath to 4.5-5.5 with acetic acid.
  - Enter the mordanted wool into the dyebath at 40°C.
  - Raise the temperature to boiling over 45 minutes.
  - Boil for 60-90 minutes, stirring occasionally.
- Rinsing and Drying:
  - Allow the dyebath to cool.
  - Remove the dyed wool and rinse with warm and then cold water until the water runs clear.

- Squeeze out excess water and air dry.

#### Materials:

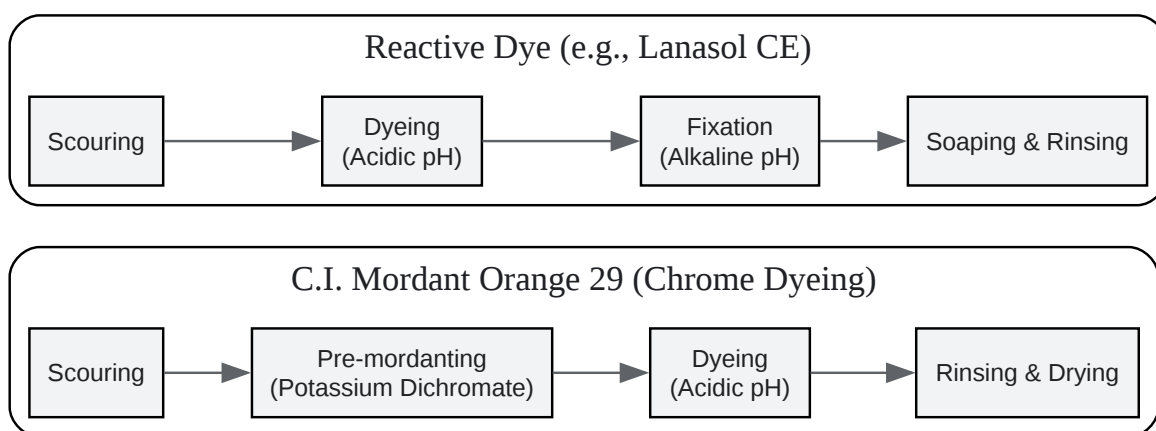
- Wool yarn or fabric
- Lanazol CE reactive dye
- Glauber's salt
- Acetic acid
- Sodium carbonate
- Dyeing vessel
- Heating apparatus

#### Procedure:

- Scouring: As described for Mordant Orange 29.
- Dyeing:
  - Set the dyebath at 40°C with 10% Glauber's salt and acetic acid to achieve a pH of 4.5-5.
  - Add the pre-dissolved Lanazol CE dye.
  - Enter the wet wool and run for 10 minutes.
  - Raise the temperature to 98°C over 45 minutes.
  - Hold at 98°C for 45-60 minutes.
  - Cool the bath to 80°C.
- Fixation:
  - Gradually add a solution of sodium carbonate to raise the pH to 8-8.5 over 20 minutes.

- Maintain at 80°C for a further 20-30 minutes.
- Rinsing and Soaping:
  - Rinse the dyed wool with warm water.
  - Wash with a neutral soap at 60°C for 15 minutes to remove any unfixed dye.
  - Rinse thoroughly and dry.

## Workflow Diagram: Comparison of Dyeing Processes



[Click to download full resolution via product page](#)

Caption: Comparative workflow for wool dyeing with **C.I. Mordant Orange 29** and a reactive dye.

## Potential Application: Chemosensor for Metal Ion Detection

Azo dyes, including mordant dyes, possess chelating functional groups that can bind with metal ions, leading to a change in their spectrophotometric properties. This characteristic suggests a potential application for **C.I. Mordant Orange 29** as a colorimetric chemosensor for the detection of heavy metal ions. While specific research on Mordant Orange 29 for this purpose is limited, its performance can be compared to other well-established azo dye-based chemosensors.

## Performance Comparison of Azo Dye-Based Chemosensors

Parameter	C.I. Mordant Orange 29 (Predicted)	Established Azo Dye Chemosensor (e.g., for Cu <sup>2+</sup> )
Selectivity	Potentially for Cr <sup>3+</sup> , Al <sup>3+</sup> , Fe <sup>3+</sup>	High for a specific metal ion
Sensitivity (Limit of Detection)	To be determined	Typically in the micromolar (μM) to nanomolar (nM) range
Response Time	Likely rapid	Rapid (seconds to minutes)
Instrumentation	UV-Vis Spectrophotometer	UV-Vis Spectrophotometer / Fluorometer
Visual Detection	Potential for distinct color change	Often a clear color change visible to the naked eye

## Proposed Experimental Protocol: Spectrophotometric Detection of a Metal Ion

Objective: To evaluate the potential of **C.I. Mordant Orange 29** as a colorimetric sensor for a specific metal ion (e.g., Cu<sup>2+</sup>).

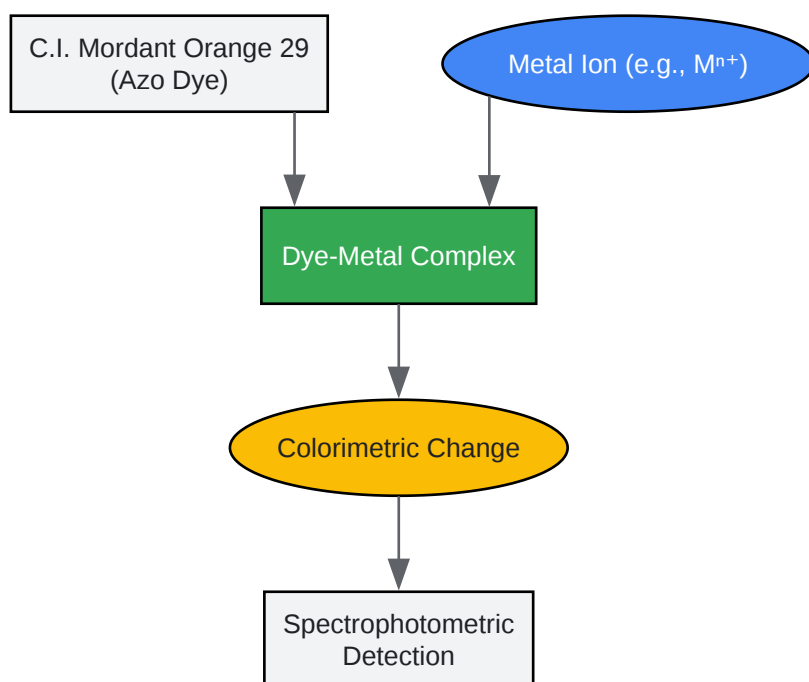
Materials:

- **C.I. Mordant Orange 29**
- Stock solution of a metal salt (e.g., CuSO<sub>4</sub>)
- Buffer solutions of varying pH
- UV-Vis Spectrophotometer
- Cuvettes

Procedure:

- Preparation of Dye Solution: Prepare a stock solution of **C.I. Mordant Orange 29** in a suitable solvent (e.g., ethanol-water mixture).
- Optimization of pH:
  - To a series of solutions containing the dye, add buffer solutions to achieve a range of pH values.
  - Record the UV-Vis spectrum for each pH to determine the optimal pH for metal ion sensing (where the dye has a stable absorbance).
- Titration with Metal Ion:
  - To a solution of the dye at the optimal pH, add incremental amounts of the metal ion stock solution.
  - Record the UV-Vis spectrum after each addition.
- Data Analysis:
  - Plot the change in absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) against the concentration of the metal ion.
  - Determine the stoichiometry of the dye-metal complex using a Job's plot.
  - Calculate the limit of detection (LOD) and the binding constant.
- Selectivity Study:
  - Repeat the titration with other metal ions to assess the selectivity of the dye.

## Logical Diagram: Metal Ion Detection Mechanism



[Click to download full resolution via product page](#)

Caption: Proposed mechanism for metal ion detection using **C.I. Mordant Orange 29**.

## Histological Staining: A Minor Application

While **C.I. Mordant Orange 29** is a mordant dye, its application in routine histological staining is not well-documented in scientific literature. The standard and most widely used stain in histology is the Hematoxylin and Eosin (H&E) stain, where Hematoxylin acts as a mordanted dye. Given the lack of specific protocols and comparative data, the use of Mordant Orange 29 in this field appears to be minimal. Researchers seeking alternatives to H&E are more commonly exploring natural dyes from sources like turmeric and beetroot.

In conclusion, **C.I. Mordant Orange 29** is a well-established dye in the textile industry, particularly for wool, where its performance is characterized by excellent fastness but is overshadowed by environmental concerns. Its potential as a chemosensor for metal ions is a plausible area for future research, building upon the known properties of azo dyes. Its role in histological staining remains largely unexplored and is not a primary application at present.

- To cite this document: BenchChem. [C.I. Mordant Orange 29: A Comparative Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at:



[<https://www.benchchem.com/product/b15555860#literature-review-of-c-i-mordant-orange-29-applications-in-research>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)